

(4-Methoxyphenyl)hydrazine: A Technical Guide to Toxicological Data and Safety Precautions

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Compound of Interest

Compound Name: (4-Methoxyphenyl)hydrazine

Cat. No.: B1593770

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data and essential safety precautions for **(4-Methoxyphenyl)hydrazine** and its hydrochloride salt. Due to the limited publicly available quantitative toxicity data for this specific compound, this guide incorporates information on the closely related and well-studied aromatic hydrazine, phenylhydrazine, to provide a comparative toxicological context. Adherence to the safety protocols outlined herein is critical when handling this compound in a research and development setting.

Toxicological Data

Quantitative toxicological data for **(4-Methoxyphenyl)hydrazine** is not readily available in public databases. The following table summarizes the known hazard classifications. For comparative purposes, a table with quantitative data for the related compound, phenylhydrazine, is also provided.

Table 1: Toxicological Summary for **(4-Methoxyphenyl)hydrazine** Hydrochloride

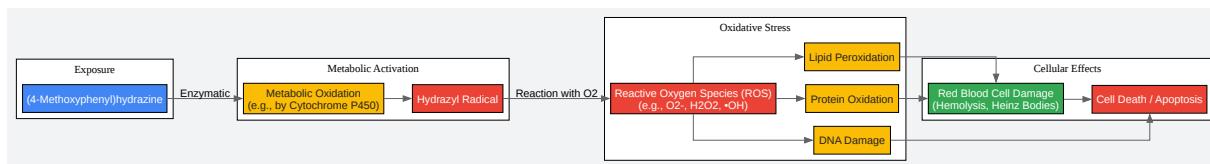
Hazard Classification	Description	Citations
Acute Oral Toxicity	Category 4: Harmful if swallowed.	[1] [2]
Acute Dermal Toxicity	Category 4: Harmful in contact with skin.	[1] [2]
Acute Inhalation Toxicity	Category 4: Harmful if inhaled.	[1] [2]
Skin Sensitization	Category 1: May cause an allergic skin reaction.	[1] [2] [3]
Skin Irritation	Causes skin irritation.	[2] [4] [5]
Eye Irritation	Causes eye irritation, may cause chemical conjunctivitis.	[2] [4] [5]
Respiratory Irritation	Causes respiratory tract irritation. Can produce delayed pulmonary edema.	[2] [4] [5]
Gastrointestinal Irritation	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	[4] [5]
Carcinogenicity	Not listed by ACGIH, IARC, NTP, or CA Prop 65.	[4]
LD50/LC50	Not available.	[4]

Table 2: Acute Toxicity Data for Phenylhydrazine (for comparative purposes)

Route	Species	LD50 Value	Citations
Oral	Rat	188 mg/kg	[4]
Oral	Mouse	80-188 mg/kg	[1]
Oral	Guinea Pig	80-188 mg/kg	[1]
Oral	Rabbit	80-188 mg/kg	[1]
Dermal	Rabbit	380 mg/kg (20-30% mortality)	[1]
Inhalation	Rat	LC50: 2745 mg/m ³	[1]
Inhalation	Mouse	LC50: 2093 mg/m ³	[1]

Mechanism of Toxicity: Oxidative Stress Pathway

Aromatic hydrazines, such as phenylhydrazine, are known to induce toxicity primarily through the generation of reactive oxygen species (ROS), leading to oxidative stress. This process can cause significant damage to cellular components, particularly red blood cells. While the specific pathway for **(4-Methoxyphenyl)hydrazine** has not been elucidated, a similar mechanism is plausible.



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Caption: Plausible toxicity pathway for aromatic hydrazines.

Safety Precautions

Due to its hazardous nature, strict safety protocols must be followed when handling **(4-Methoxyphenyl)hydrazine**.

Personal Protective Equipment (PPE)

A comprehensive PPE ensemble is mandatory to prevent exposure.

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[3] [4] Fire/flame resistant and impervious clothing is recommended.[1]
- Respiratory Protection: A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed whenever workplace conditions warrant respirator use.[4] If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.[1]

Handling and Storage

- Handling: Wash hands and any exposed skin thoroughly after handling.[3] Do not eat, drink, or smoke when using this product.[1] Avoid breathing dust, fume, gas, mist, vapors, or spray. [1] Use only outdoors or in a well-ventilated area.[1] Contaminated work clothing should not be allowed out of the workplace.[1]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3] Keep away from incompatible materials such as strong oxidizing agents.[3][4]

First Aid Measures

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]

- If on Skin: Wash with plenty of soap and water.[3] If skin irritation or a rash occurs, get medical advice/attention.[3] Wash contaminated clothing before reuse.[3]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[3]
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell.[3] Rinse mouth.[3]

Experimental Protocols for Toxicity Assessment

Standardized protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are recommended for assessing the toxicity of chemical substances. The following are summaries of relevant protocols that can be adapted for **(4-Methoxyphenyl)hydrazine**.

Acute Oral Toxicity - Fixed Dose Procedure (OECD Guideline 420)

This method is designed to assess the acute oral toxicity of a substance by using a fixed-dose procedure, which avoids using death as an endpoint and instead relies on the observation of clear signs of toxicity.[6]

- Sighting Study: A single animal is dosed at a starting dose (e.g., 300 mg/kg in the absence of prior information) to determine the appropriate starting dose for the main study.[6]
- Main Study: Groups of 5 animals of a single sex (typically female rats) are dosed in a stepwise manner at fixed dose levels (5, 50, 300, 2000 mg/kg).[6][7]
- Administration: The test substance is administered as a single oral dose by gavage.[7]
- Observation: Animals are observed for a minimum of 14 days for signs of toxicity and mortality.[6] Body weight is recorded weekly.[7]
- Endpoint: The study allows for the classification of the substance according to the Globally Harmonised System (GHS) based on the observed toxicity.[7] A gross necropsy is performed on all animals at the end of the study.[6]

Acute Dermal Toxicity (OECD Guideline 402)

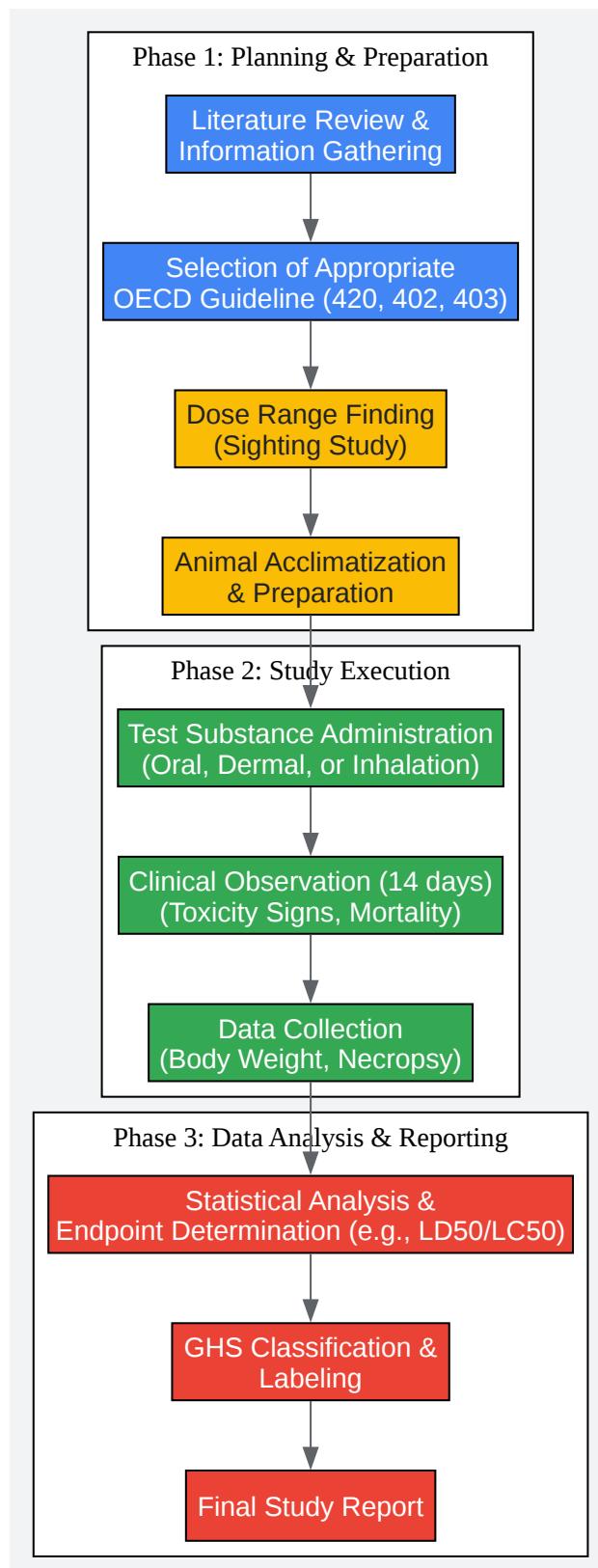
This guideline outlines a procedure for assessing the acute toxicity of a substance applied to the skin.

- Preparation: The test substance is applied to a shaved area of the skin (approximately 10% of the body surface) of the test animal (typically rats).[\[8\]](#)
- Application: The substance is held in contact with the skin for a 24-hour period using a porous gauze dressing.[\[8\]](#)[\[9\]](#)
- Dosing: A fixed-dose procedure is used, starting with a dose based on available data or a range-finding study.[\[9\]](#)
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[\[8\]](#) Body weights are recorded weekly, and the application site is examined for irritation.[\[9\]](#)
- Endpoint: The study provides information on dermal toxicity and allows for GHS classification. A gross necropsy is performed on all animals.[\[8\]](#)

Acute Inhalation Toxicity (OECD Guideline 403)

This guideline is used to determine the health hazards associated with short-term inhalation exposure to a chemical.

- Exposure: Animals (typically rats) are exposed to the test substance as a gas, vapor, or aerosol in an inhalation chamber for a defined period (usually 4 hours).[\[5\]](#)
- Protocols: Two main protocols are described: a traditional LC50 protocol using at least three concentrations, and a Concentration x Time (C x T) protocol which assesses toxicity across multiple exposure durations.[\[5\]](#)[\[10\]](#)
- Observation: Animals are observed for at least 14 days for signs of toxicity and mortality.[\[5\]](#) [\[10\]](#) Body weight and clinical observations are recorded.[\[5\]](#)
- Endpoint: The study allows for the estimation of the LC50 and classification of the substance for inhalation toxicity. A gross necropsy is performed on all animals.[\[5\]](#)



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Caption: General experimental workflow for toxicity assessment.

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